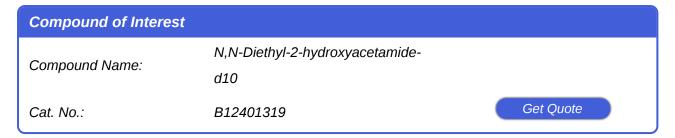


Technical Guide: N,N-Diethyl-2-hydroxyacetamide-d10 (CAS No. 1217830-11-2)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N,N-Diethyl-2-hydroxyacetamide-d10**, a deuterated analog of N,N-Diethyl-2-hydroxyacetamide. This isotopically labeled compound is a valuable tool in analytical and pharmacokinetic research, primarily serving as an internal standard for the quantification of N,N-Diethyl-2-hydroxyacetamide in complex biological matrices.

Core Compound Data

N,N-Diethyl-2-hydroxyacetamide-d10 is a stable, isotopically labeled form of N,N-Diethyl-2-hydroxyacetamide where ten hydrogen atoms have been replaced by deuterium. This substitution results in a higher molecular weight, allowing for its differentiation from the unlabeled analyte in mass spectrometry-based assays, without significantly altering its chemical and physical properties.

Physicochemical Properties



Property	Value	
CAS Number	1217830-11-2	
Molecular Formula	C ₆ H ₃ D ₁₀ NO ₂	
Molecular Weight	141.23 g/mol	
Appearance	Colorless to pale yellow oil	
Purity	>99% deuterated forms (d1-d10)	

Isotopic Enrichment

Property	Value
Isotopic Purity	Typically ≥98%

Applications in Research

The primary application of **N,N-Diethyl-2-hydroxyacetamide-d10** is as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS/MS). Its use is critical in pharmacokinetic studies, therapeutic drug monitoring, and metabolic research involving N,N-Diethyl-2-hydroxyacetamide.[1] By adding a known amount of the deuterated standard to biological samples, researchers can accurately quantify the concentration of the unlabeled drug, compensating for variations in sample preparation and instrument response.

Experimental Protocols

While specific experimental conditions will vary depending on the laboratory, analytical instrumentation, and the nature of the biological matrix, the following provides a general protocol for the use of **N,N-Diethyl-2-hydroxyacetamide-d10** as an internal standard in the LC-MS/MS analysis of plasma samples.

I. Sample Preparation: Protein Precipitation

 Thaw Plasma Samples: Retrieve plasma samples from storage (typically -80°C) and allow them to thaw on ice.



- Spike with Internal Standard: To a 100 μL aliquot of each plasma sample, add 10 μL of N,N-Diethyl-2-hydroxyacetamide-d10 working solution (e.g., 100 ng/mL in methanol) to achieve a final concentration of 10 ng/mL. Vortex briefly.
- Protein Precipitation: Add 300 µL of ice-cold acetonitrile to each sample.
- Vortex and Centrifuge: Vortex the samples vigorously for 1 minute to ensure thorough mixing and precipitation of proteins. Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean 96-well plate or autosampler vials.
- Evaporation and Reconstitution: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 μL of the mobile phase starting condition (e.g., 95:5 water:acetonitrile with 0.1% formic acid).

II. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operated in multiple reaction monitoring (MRM) mode.



LC Parameter	Typical Condition	
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)	
Mobile Phase A	0.1% Formic acid in water	
Mobile Phase B	0.1% Formic acid in acetonitrile	
Gradient	Start at 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, then return to initial conditions and equilibrate.	
Flow Rate	0.4 mL/min	
Injection Volume	5 μL	
Column Temperature	40°C	

MS Parameter	Analyte (N,N-Diethyl-2- hydroxyacetamide)	Internal Standard (N,N- Diethyl-2- hydroxyacetamide-d10)
Ionization Mode	Electrospray Ionization (ESI), Positive	Electrospray Ionization (ESI), Positive
Precursor Ion (Q1)	m/z 132.1	m/z 142.2
Product Ion (Q2)	m/z 72.1	m/z 78.1
Collision Energy	Optimized for the specific instrument	Optimized for the specific instrument

Visualized Workflows Bioanalytical Workflow using Deuterated Internal Standard

The following diagram illustrates the typical workflow for the quantification of a drug analyte in a biological sample using a deuterated internal standard.

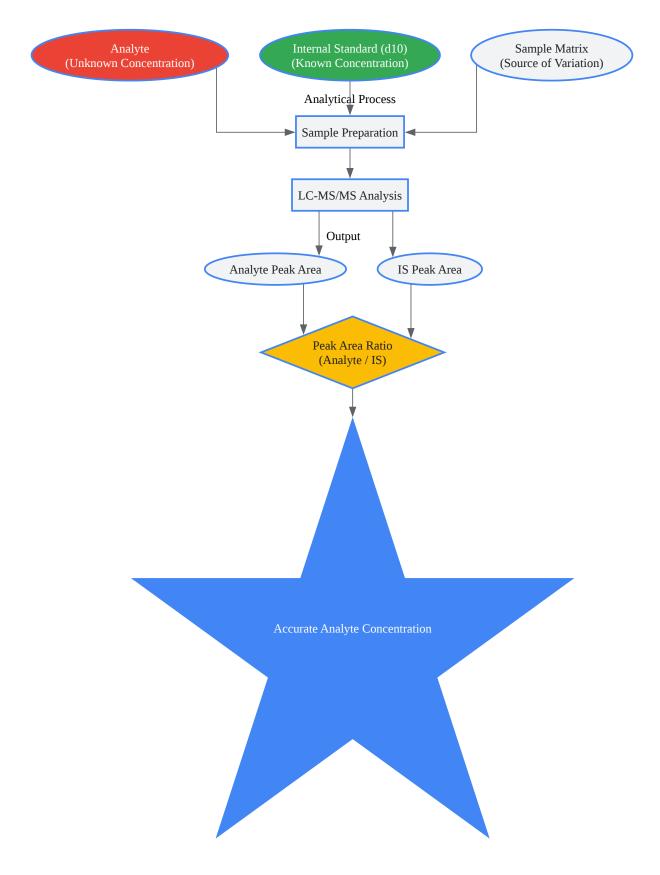


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References

- 1. veeprho.com [veeprho.com]
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